

Physicochemical properties of 5-Chloro-2-nitroaniline

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Compound of Interest

Compound Name: 5-Chloro-2-nitroaniline

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An In-depth Technical Guide to the Physicochemical Properties of **5-Chloro-2-nitroaniline**

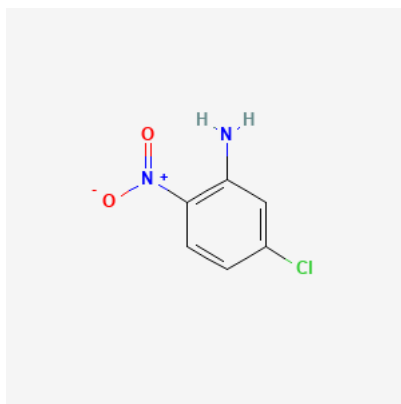
For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Chloro-2-nitroaniline is an important organic compound widely utilized as a synthetic intermediate in the pharmaceutical, dye, and veterinary medicine industries.[1][2][3] Its utility stems from its reactive nature, attributed to the presence of chloro, nitro, and amino functional groups on a benzene ring.[2][4] This guide provides a comprehensive overview of the core physicochemical properties of **5-Chloro-2-nitroaniline**, complete with experimental protocols and logical workflows to aid researchers in its application and analysis.

Chemical Identity and Structure

- IUPAC Name: **5-chloro-2-nitroaniline**
- Synonyms: 2-Amino-4-chloronitrobenzene, 2-Nitro-5-chloroaniline, 3-Chloro-6-nitroaniline[5]
- CAS Number: 1635-61-6[1]
- Molecular Formula: $C_6H_5ClN_2O_2$ [2]
- Molecular Weight: 172.57 g/mol [6]



- Chemical Structure:

Source: PubChem CID 74218

Physicochemical Properties

The key physicochemical properties of **5-Chloro-2-nitroaniline** are summarized in the table below. These properties are crucial for understanding its behavior in various chemical and biological systems, guiding its use in synthesis, and developing appropriate handling and storage procedures.

Property	Value	Source(s)
Physical State	White to yellow to orange crystalline solid/powder/chunks.[2][4][7]	[2][4][7]
Melting Point	125-129 °C (decomposes).[1][8][9]	[1][8][9]
Boiling Point	~200-323.4 °C at 760 mmHg (rough estimate).[1][9]	[1][9]
Solubility	Sparingly soluble in water; Soluble in methanol, chloroform, ethanol, acetone, ethyl acetate, and dichloromethane.[2][4][6][8]	[2][4][6][8]
Density	~1.5 g/cm ³ . [1][9]	[1][9]
pKa	-1.46 ± 0.25 (Predicted).[6]	[6]
LogP (Octanol/Water Partition Coefficient)	2.93480.[9]	[9]
Refractive Index	~1.628.[8][9]	[8][9]
Flash Point	149.4 °C.[8][9]	[8][9]
Vapor Pressure	8.7E-07 mmHg at 25°C.[9]	[9]

Spectroscopic Data

Spectroscopic data is fundamental for the structural elucidation and purity assessment of **5-Chloro-2-nitroaniline**.

Spectrum Type	Key Features and Observations	Source(s)
^1H NMR	Spectra available in CDCl_3 . [10] [11]	[10] [11]
^{13}C NMR	Spectra available. [5]	[5]
Infrared (IR)	Conforms to structure. Spectra available via KBr wafer and ATR-Neat techniques. [5] [7]	[5] [7]
Mass Spectrometry (MS)	Mass of molecular ion: 172. [12]	[12]
Raman	FT-Raman spectra available. [5]	[5]

Experimental Protocols

Detailed methodologies are essential for the accurate determination of physicochemical properties and for the synthesis of the compound.

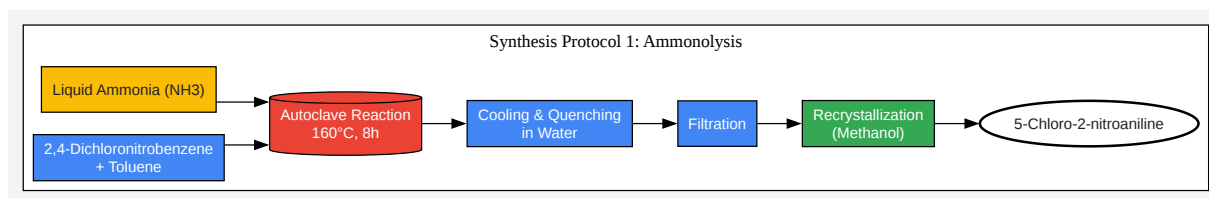
Synthesis of 5-Chloro-2-nitroaniline

Two common synthetic routes are described below. The first is an ammonolysis reaction, and the second involves the nitration of a protected aniline.

Protocol 1: From 2,4-Dichloronitrobenzene (Ammonolysis)[\[3\]](#)[\[13\]](#)

- Reaction Setup: Charge a 3 L autoclave with 2.46 mol of 2,4-dichloronitrobenzene and 7.72 mol of toluene.
- Inerting: Seal the autoclave and replace the internal atmosphere with nitrogen gas.
- Ammonolysis: Introduce 14.1 mol of liquid ammonia into the sealed autoclave.
- Heating: Increase the temperature to 160°C and maintain the reaction for 8 hours.

- **Cooling and Quenching:** Cool the mixture to 40°C, vent the excess ammonia, and open the autoclave. Transfer the resulting solid-liquid mixture into 800 mL of water.
- **Isolation:** Continue cooling the aqueous mixture to 10°C and collect the solid product by filtration.
- **Washing:** Wash the filter cake with water.
- **Purification:** Recrystallize the solid from methanol to yield the pure **5-Chloro-2-nitroaniline** product. A typical yield is around 91.2% with a purity of 99.5%.[\[13\]](#)

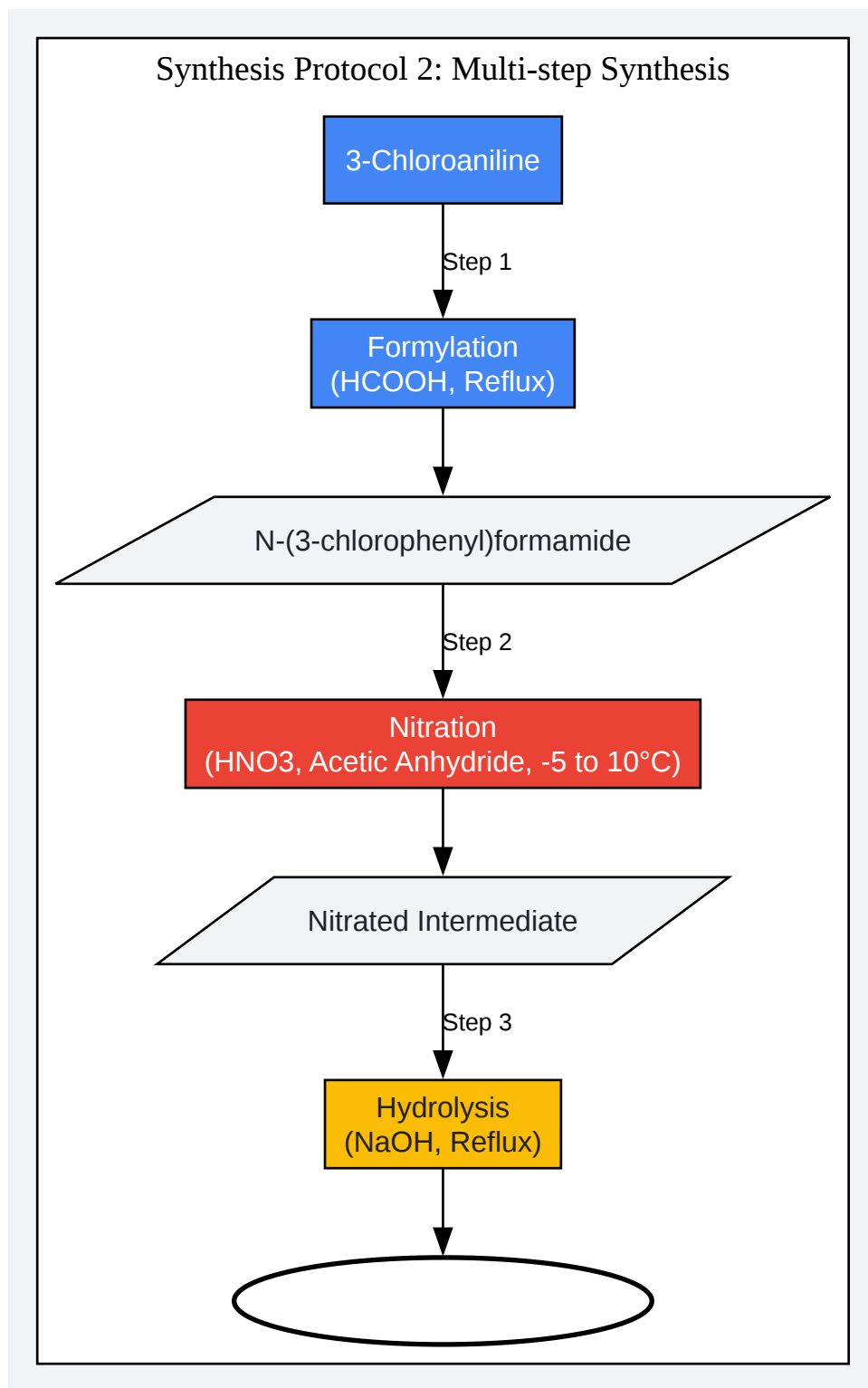


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Caption: Workflow for the synthesis of **5-Chloro-2-nitroaniline** via ammonolysis.

Protocol 2: From 3-Chloroaniline (Formylation, Nitration, Hydrolysis)[\[14\]](#)[\[15\]](#)

- **Formylation (Protection):** Acylate 3-chloroaniline with formic acid in a suitable organic solvent (e.g., benzene) at reflux temperature for 1-1.5 hours to form N-(3-chlorophenyl)formamide.
- **Nitration:** Treat the intermediate product with a mixture of nitric acid and acetic anhydride at -5 to 10°C for 2-2.5 hours. This step introduces the nitro group.[\[14\]](#)
- **Hydrolysis (Deprotection):** Reflux the nitrated compound with a 20-25% sodium hydroxide solution for 1-1.5 hours to hydrolyze the formyl group, yielding the final **5-Chloro-2-nitroaniline** product.[\[14\]](#)



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Caption: Multi-step synthesis of **5-Chloro-2-nitroaniline** from 3-Chloroaniline.

Physicochemical Property Determination

The following are generalized protocols for determining key physicochemical properties.

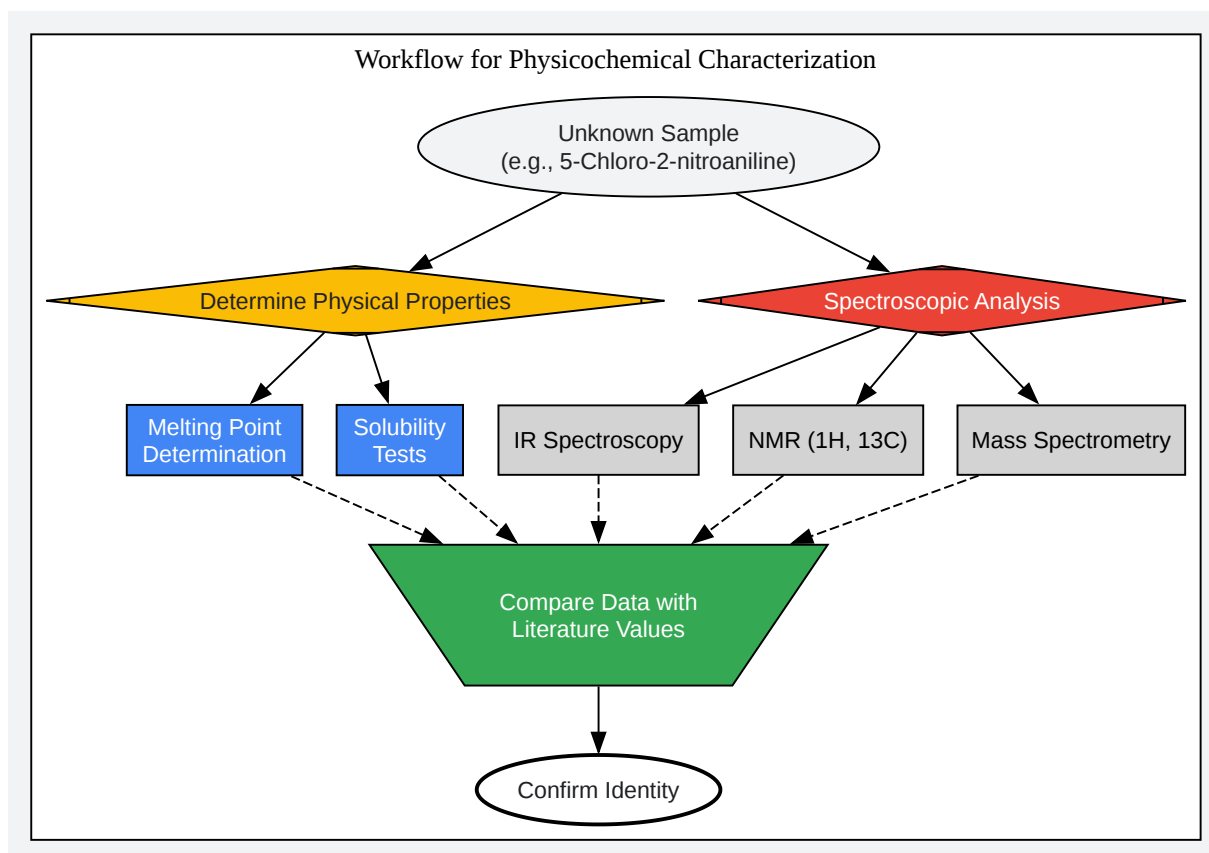
Protocol 3: Melting Point Determination[\[16\]](#)

- **Sample Preparation:** Finely powder a small, dry sample of **5-Chloro-2-nitroaniline**.
- **Capillary Loading:** Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** Place the capillary tube in a melting point apparatus (e.g., a Vernier Melt Station or similar device).
- **Heating:** Heat the sample rapidly to about 15-20°C below the expected melting point (125-129°C). Then, decrease the heating rate to 1-2°C per minute.
- **Observation:** Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). The range between these two temperatures is the melting range.

Protocol 4: Solubility Determination[\[17\]](#)[\[18\]](#)

- **Solvent Selection:** Choose a range of solvents with varying polarities (e.g., water, methanol, chloroform, hexane).
- **Sample Measurement:** Add a small, measured amount of **5-Chloro-2-nitroaniline** (e.g., 10 mg) to a test tube.
- **Solvent Addition:** Add a measured volume of the selected solvent (e.g., 1 mL) to the test tube.
- **Mixing:** Vigorously agitate the mixture (e.g., using a vortex mixer) for 1-2 minutes.
- **Observation:** Visually inspect the solution for the presence of undissolved solid. If the solid dissolves completely, the compound is soluble. If it remains, it is insoluble or sparingly soluble.

- Classification: The "like dissolves like" principle can be applied; the compound's solubility in polar and non-polar solvents provides insight into its overall polarity.[18]



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Caption: Logical workflow for the identification of an organic compound.

Applications in Research and Development

5-Chloro-2-nitroaniline serves as a crucial building block in the synthesis of various high-value molecules:

- **Pharmaceuticals:** It is a key intermediate in the synthesis of benzamide derivatives that act as histone deacetylase inhibitors and in the development of sorafenib analogues with potential anticancer properties.[1][4][8] It has also been used in synthesizing potent inhibitors of HIV-1 replication.[14]
- **Veterinary Drugs:** It is used in the synthesis of Fenbendazole, an upgraded version of the veterinary drug Albendazole.[1][3]
- **Dye Synthesis:** The compound is utilized in the manufacturing of various dyes.[2]

Safety and Handling

5-Chloro-2-nitroaniline is a hazardous substance and must be handled with appropriate safety precautions.

- **Hazards:** Fatal if swallowed, in contact with skin, or if inhaled. It may cause damage to organs through prolonged or repeated exposure and is suspected of causing genetic defects. It is also toxic to aquatic life with long-lasting effects.[2]
- **Storage:** Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[8] Keep in a dark place under an inert atmosphere at room temperature.[6]
- **Handling:** Obtain special instructions before use and do not handle until all safety precautions have been read and understood. Avoid contact with skin, eyes, and clothing. Do not breathe dust or fumes. Use appropriate personal protective equipment (PPE), including gloves, goggles, and respiratory protection.

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References

- 1. 5-Chloro-2-nitroaniline | 1635-61-6 [chemicalbook.com]

- 2. Page loading... [wap.guidechem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 5-Chloro-2-nitroaniline: properties, applications and safety_Chemicalbook [chemicalbook.com]
- 5. 5-Chloro-2-nitroaniline | C6H5ClN2O2 | CID 74218 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 5-Chloro-2-nitroaniline CAS#: 1635-61-6 [m.chemicalbook.com]
- 7. 5-Chloro-2-nitroaniline, 97% 50 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 8. 5-Chloro 2 Nitroaniline, C6H5ClN2O2, 1635-61-6, 2 Nitro 5 Chloroaniline, 5 Chloro 2 Nitrobenzenamine [mallakchemicals.com]
- 9. guidechem.com [guidechem.com]
- 10. 5-Chloro-2-nitroaniline(1635-61-6) 1H NMR spectrum [chemicalbook.com]
- 11. dev.spectrabase.com [dev.spectrabase.com]
- 12. 5-Chloro-2-nitroaniline(1635-61-6) IR Spectrum [m.chemicalbook.com]
- 13. Preparation of 5-Chloro-2-nitroaniline_Chemicalbook [chemicalbook.com]
- 14. 5-Chloro-2-nitroaniline: Synthesis and Applications in the Development of Inhibitors_Chemicalbook [chemicalbook.com]
- 15. CN1182104C - The chemical synthesis method of 5-chloro-2-nitroaniline - Google Patents [patents.google.com]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. scribd.com [scribd.com]
- 18. youtube.com [youtube.com]
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